

U-0521: An In-depth Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: U-0521

Cat. No.: B1682656

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for the research compound **U-0521** (also known as 3',4'-Dihydroxy-2-methylpropiophenone). The following sections detail its chemical and physical properties, toxicological data, safe handling procedures, and emergency protocols. This document is intended to supplement, not replace, institutional safety guidelines and Material Safety Data Sheets (MSDS).

Chemical and Physical Properties

U-0521 is a synthetic catechol compound.^[1] Its key identifiers and physical properties are summarized in the table below.

Property	Value	Reference
Chemical Name	3',4'-Dihydroxy-2-methylpropiophenone	[2]
Synonyms	U-0521, U0521, U 0521	[1]
CAS Number	5466-89-7	[2]
Molecular Formula	C ₁₀ H ₁₂ O ₃	[1]
Molecular Weight	180.203 g/mol	[1]
Appearance	Solid	[1]

Toxicological Information

U-0521 is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects.^[1] The available toxicological data are presented below.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral (Category 4)	GHS07	Warning	H302: Harmful if swallowed
Acute Aquatic Toxicity (Category 1)	GHS09	Warning	H400: Very toxic to aquatic life
Chronic Aquatic Toxicity (Category 1)	GHS09	Warning	H410: Very toxic to aquatic life with long lasting effects

Carcinogenicity:

- IARC: No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC.^[1]
- ACGIH: No component of this product present at levels greater than or equal to 0.1% is identified as a potential or confirmed carcinogen by ACGIH.^[1]
- NTP: No component of this product present at a level equal to or greater than 0.1% is identified as an anticipated or confirmed carcinogen by NTP.
- OSHA: No component of this product present at levels greater than or equal to 0.1% is on OSHA's list of regulated carcinogens.

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize risk.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **U-0521** to determine the appropriate level of PPE. The following are general recommendations:

PPE	Specification
Eye Protection	Safety goggles with side-shields.[1]
Hand Protection	Protective gloves (e.g., nitrile).[1]
Skin and Body Protection	Impervious clothing, such as a lab coat.[1]
Respiratory Protection	A suitable respirator should be used if ventilation is inadequate or if handling large quantities of the powder form.[1]

Handling

- Avoid inhalation, and contact with eyes and skin.[1]
- Avoid the formation of dust and aerosols.[1]
- Use only in areas with appropriate exhaust ventilation.[1]
- Do not eat, drink, or smoke when using this product.[1]
- Wash skin thoroughly after handling.[1]

Storage

- Keep the container tightly sealed in a cool, well-ventilated area.[1]
- Keep away from direct sunlight and sources of ignition.[1]
- Store at -20°C (powder) or -80°C (in solvent).[1]
- Incompatible materials include strong acids/alkalis and strong oxidizing/reducing agents.[1]

Emergency Procedures

In the event of an emergency, follow these first-aid and spill-response measures.

First-Aid Measures

Exposure Route	First-Aid Procedure
Eye Contact	Remove any contact lenses, locate an eye-wash station, and flush eyes immediately with large amounts of water. Separate eyelids with fingers to ensure adequate flushing. Promptly call a physician. [1]
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes and call a physician. [1]
Inhalation	Immediately relocate self or casualty to fresh air. If breathing is difficult, give cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation. [1]
Ingestion	Wash out the mouth with water; Do NOT induce vomiting; call a physician. [1]

Accidental Release Measures

- Personal Precautions: Use full personal protective equipment. Avoid breathing vapors, mist, dust, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas.[\[1\]](#)
- Environmental Precautions: Try to prevent further leakage or spillage. Keep the product away from drains or water courses.[\[1\]](#)
- Methods for Cleaning Up: Absorb solutions with finely-powdered liquid-binding material (e.g., diatomite, universal binders). Decontaminate surfaces and equipment by scrubbing with alcohol. Dispose of contaminated material according to regulations.[\[1\]](#)

Experimental Protocols

U-0521 is known to be an inhibitor of Catechol-O-methyltransferase (COMT) and Tyrosine Hydroxylase (TH). The following are generalized protocols for assessing the inhibitory activity of **U-0521** on these enzymes, based on the principles of the original research.

Inhibition of Catechol-O-methyltransferase (COMT)

This protocol is a generalized representation of the methods that would have been used in the original research by Giles and Miller (1967).

Objective: To determine the inhibitory constant (K_i) of **U-0521** for COMT.

Materials:

- Purified or partially purified COMT enzyme (e.g., from rat liver)
- **U-0521**
- Substrate (e.g., epinephrine)
- S-adenosyl-L-[methyl- ^{14}C]methionine (radiolabeled methyl donor)
- Buffer solution (e.g., phosphate buffer, pH 7.8)
- Scintillation cocktail and counter

Methodology:

- Prepare a reaction mixture containing the buffer, COMT enzyme, and varying concentrations of **U-0521**.
- Pre-incubate the mixture to allow for inhibitor binding.
- Initiate the reaction by adding the substrate (e.g., epinephrine) and the radiolabeled S-adenosyl-L-methionine.
- Incubate the reaction at a controlled temperature (e.g., 37°C) for a specific time.
- Stop the reaction (e.g., by adding a strong acid).
- Extract the methylated product (e.g., metanephrine) into an organic solvent.
- Quantify the amount of radiolabeled product using a scintillation counter.

- Calculate the reaction velocity for each concentration of **U-0521**.
- Determine the K_i value using appropriate kinetic models (e.g., Dixon or Cheng-Prusoff equations).

Inhibition of Tyrosine Hydroxylase (TH)

This protocol is a generalized representation of the in vitro methods described by Lloyd et al. (1982) to determine the IC_{50} of **U-0521** for TH.

Objective: To determine the half-maximal inhibitory concentration (IC_{50}) of **U-0521** for TH.

Materials:

- Purified or partially purified TH enzyme (e.g., from rabbit adrenal gland)
- **U-0521**
- L-tyrosine (substrate)
- (6R)-L-erythro-5,6,7,8-tetrahydrobiopterin (BH_4) (cofactor)
- Catalase
- Buffer solution (e.g., MES buffer, pH 6.2)
- Perchloric acid
- HPLC system with electrochemical detection

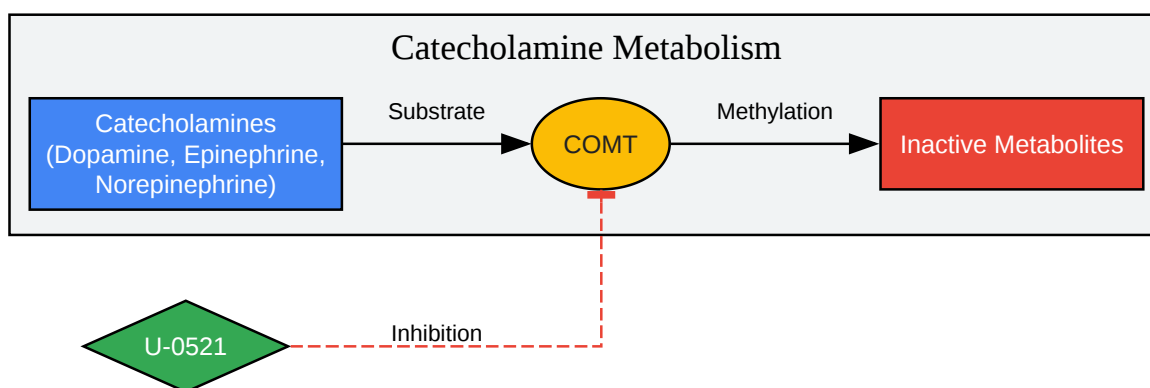
Methodology:

- Prepare a reaction mixture containing the buffer, catalase, BH_4 , and varying concentrations of **U-0521**.
- Add the TH enzyme to the mixture.
- Initiate the reaction by adding L-tyrosine.

- Incubate the reaction at a controlled temperature (e.g., 37°C) for a specific time.
- Stop the reaction by adding perchloric acid.
- Centrifuge to pellet the precipitated protein.
- Analyze the supernatant for the product, L-DOPA, using HPLC with electrochemical detection.
- Calculate the reaction velocity for each concentration of **U-0521**.
- Determine the IC₅₀ value by plotting the percent inhibition against the logarithm of the inhibitor concentration.

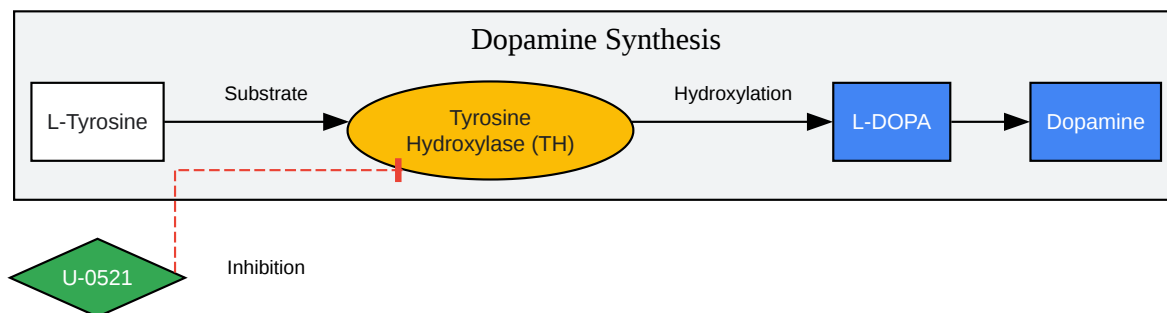
Visualizations

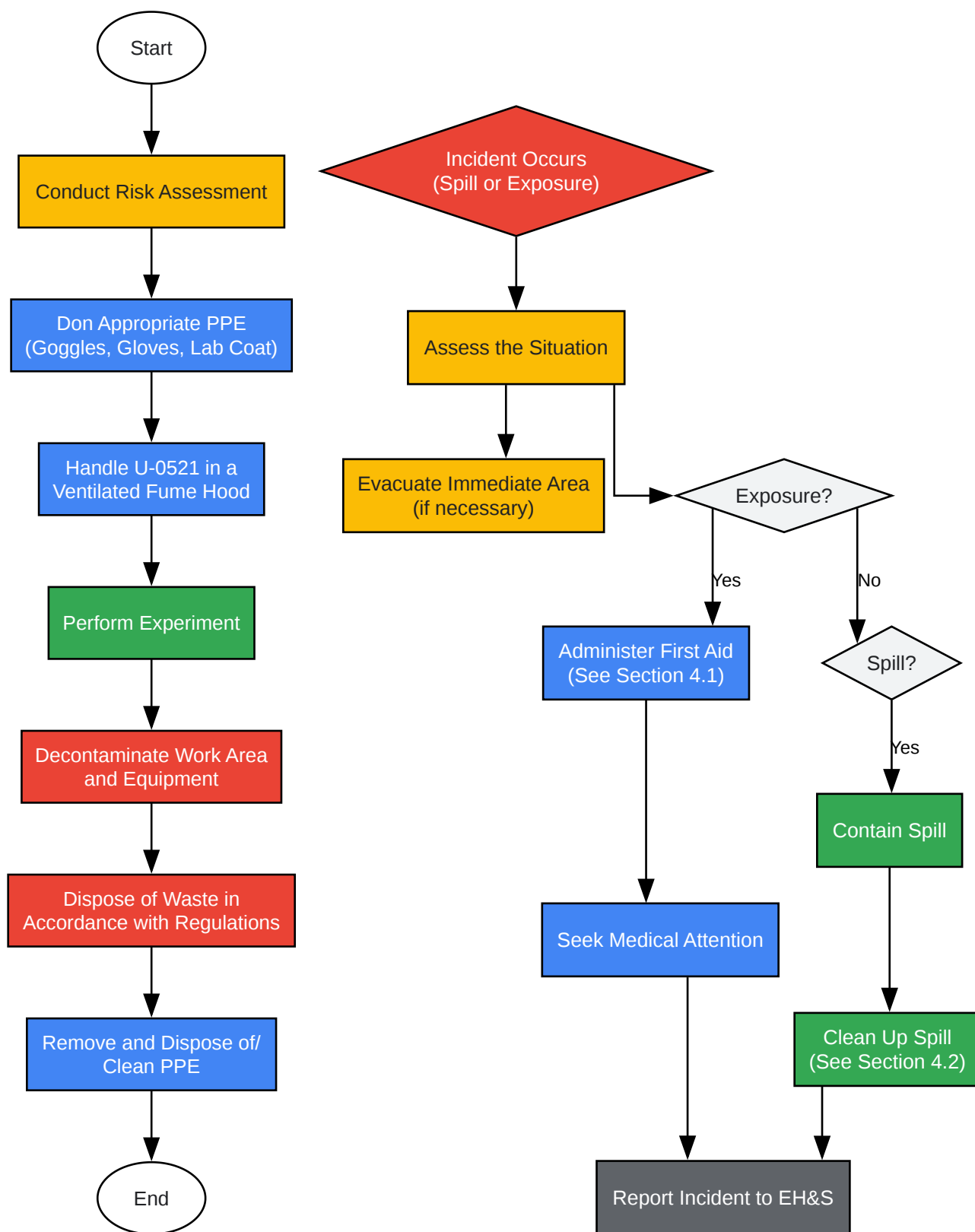
The following diagrams illustrate key pathways and workflows related to **U-0521**.



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Caption: Inhibition of Catechol-O-methyltransferase (COMT) by **U-0521**.





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References

- 1. U-0521|MSDS [dcchemicals.com]
- 2. U-0521 supplier | CAS 5466-89-7 | COMT Inhibitor| AOBIOS [aobios.com]
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